

Axitinib hand-foot syndrome management and dose modification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Axitinib

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Clinical Management of Hand-Foot Syndrome (HFSR)

What is the incidence of HFSR with axitinib? A systematic review and meta-analysis found the overall incidence of all-grade HFSR with **axitinib** monotherapy is **29.2%**, with high-grade (severe) HFSR occurring in **9.6%** of patients [1]. The risk is significant but lower than that associated with sorafenib [1].

How is HFSR managed and how does it lead to dose modification? Management is guided by the severity (Grade) of HFSR, following the Common Terminology Criteria for Adverse Events (CTCAE). The standard approach involves supportive care and dose modifications [2] [3]. The following table summarizes the standard clinical management protocol.

CTCAE Grade	Clinical Presentation	Recommended Management & Dose Modification
Grade 1	Minimal skin changes or dermatitis (e.g., erythema) without pain.	No dose interruption or reduction required. Maintain good skin care with moisturizers and avoid friction/hot water.

| **Grade 2** | Skin changes (e.g., peeling, blisters, bleeding, swelling) with pain; limiting instrumental Activities of Daily Living (ADL). | **Interrupt axitinib dosing** until symptoms resolve to Grade 1 or less. For

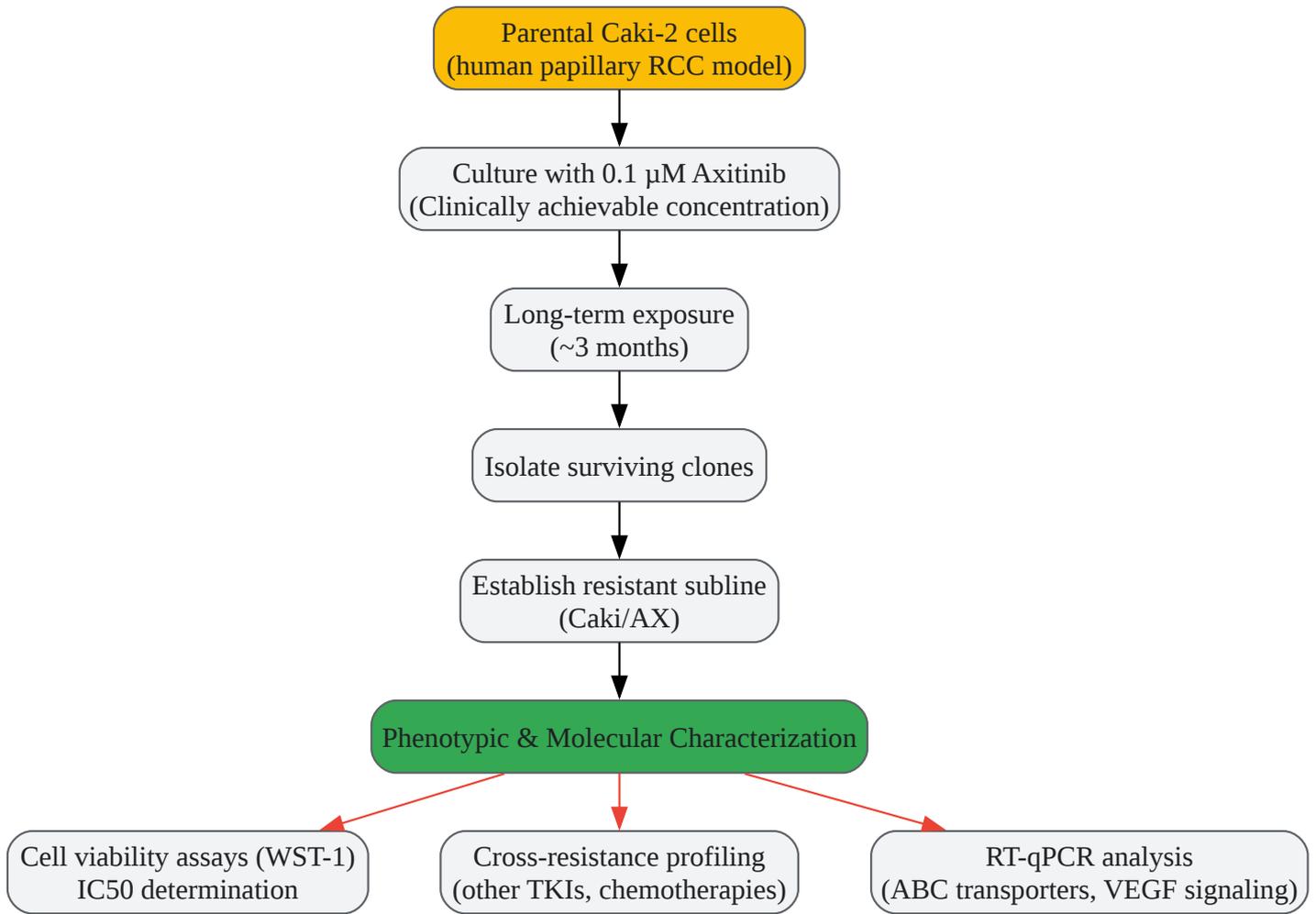
recurrence: • 1st occurrence: Resume at same dose. • 2nd occurrence: Resume at **1 dose level lower**. • 3rd occurrence: Resume at **2 dose levels lower**. • 4th occurrence: **Discontinue axitinib** [3]. | | **Grade 3** | Severe skin changes (e.g., peeling, blisters, bleeding, swelling) with pain; limiting self-care ADL. | **Interrupt axitinib dosing** until symptoms resolve to Grade 1 or less. For recurrence: • 1st occurrence: Resume at **1 dose level lower**. • 2nd occurrence: Resume at **2 dose levels lower**. • 3rd occurrence: **Discontinue axitinib** [2] [3]. |

What are the available dose levels for axitinib? Axitinib is available in 1 mg and 5 mg tablets. Dose modifications follow predefined levels [2] [3]:

Dose Level	Dose Regimen
+2 (Second Increase)	10 mg twice daily
+1 (First Increase)	7 mg twice daily
Starting Dose	5 mg twice daily
-1 (First Reduction)	3 mg twice daily
-2 (Second Reduction)	2 mg twice daily

Experimental Insights & Resistance Mechanisms

For researchers, understanding the molecular underpinnings of **axitinib**'s effects and resistance is crucial. The following workflow outlines a methodology used to generate an **axitinib**-resistant cell line for mechanistic studies.



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What molecular changes are associated with long-term axitinib exposure? Prolonged exposure of Caki-2 renal carcinoma cells to **axitinib** led to the development of resistant sublines (Caki/AX) with a distinct molecular profile [4]. Key findings from this model include:

- **Multidrug Resistance Phenotype:** Caki/AX cells showed **2.83-fold increased resistance to axitinib** and cross-resistance to other drugs like sunitinib, everolimus, and several cytotoxic agents (e.g., doxorubicin, vinblastine) [4].
- **Upregulation of Efflux Transporters:** Significant increases in mRNA levels of **ABCB1 (MDR1)** and **ABCG2 (BCRP)** were observed. These ATP-binding cassette transporters are known to expel drugs from cells, contributing to reduced intracellular concentration [4].

- **Alterations in VEGF Signaling Pathway:** The resistant cells exhibited upregulation of **FIGF (VEGF-D)** and **sphingosine kinase 1 (SPHK1)**, suggesting a shift towards alternative pro-angiogenic and pro-survival signaling pathways [4].

Key Takeaways for Professionals

- **Clinical Protocol is Paramount:** For patient management, always adhere to the graded dose modification guidelines based on CTCAE to balance efficacy and quality of life.
- **Preclinical Models Reveal Complex Resistance:** Resistance to **axitinib** is not solely mediated by mutations in its primary targets (VEGFRs) but involves broad adaptive responses, including upregulated drug efflux and pathway rewiring [5] [4].
- **Explainable AI for Resistance Mapping:** Emerging computational approaches using explainable AI on multi-omics data can identify pre-existing, context-specific resistance pathways, highlighting different escape mechanisms in solid tumors versus blood cancers [5].

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References

1. The risk of hand - foot skin reaction to axitinib , a novel VEGF inhibitor... [pubmed.ncbi.nlm.nih.gov]
2. INLYTA® (axitinib) Dosage and Administration [pfizermedical.com]
3. 1488-Renal cell metastatic aXITinib | eviQ [eviq.org.au]
4. Molecular and Clinical Oncology [spandidos-publications.com]
5. Deciphering context-specific Axitinib escape pathways via ... [pmc.ncbi.nlm.nih.gov]

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